

# A Comparative Analysis of Acetylene Solubility in Aqueous and Organic Media

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## Compound of Interest

Compound Name: Acetylene-water

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A comprehensive guide for researchers and drug development professionals on the solubility characteristics of acetylene, detailing its behavior in water versus common organic solvents. This report provides quantitative solubility data, in-depth experimental methodologies, and a visual representation of solubility principles.

Acetylene ( $C_2H_2$ ), the simplest alkyne, exhibits significantly different solubility profiles in water compared to organic solvents, a critical consideration in its industrial applications, chemical synthesis, and for safety protocols. This guide provides a detailed comparison of acetylene's solubility, supported by experimental data and methodologies, to inform researchers in their selection of appropriate solvent systems.

## Enhanced Solubility in Organic Solvents

Acetylene is characterized by its nonpolar nature, which governs its solubility behavior. In aqueous solutions, its solubility is notably low due to the high polarity of water and the strong hydrogen bonding network between water molecules. Conversely, acetylene demonstrates significantly higher solubility in a range of organic solvents, particularly those with lower polarity or the ability to engage in favorable intermolecular interactions.

Acetone, a polar aprotic solvent, is exceptionally effective at dissolving acetylene. This high solubility is attributed to the dipole-induced dipole interactions between the acetone and acetylene molecules. At room temperature and atmospheric pressure, the solubility of acetylene in acetone is approximately 27.9 grams per kilogram.<sup>[1]</sup> Other organic solvents such as dimethylformamide (DMF), benzene, and ethanol also exhibit a greater capacity for

dissolving acetylene compared to water. For instance, 1 liter of acetone can dissolve approximately 25 liters of acetylene at 15°C and atmospheric pressure, while 1 liter of water under the same conditions can only dissolve about 1.1 liters.[2]

The influence of pressure on solubility is also more pronounced in organic solvents. For example, at a pressure of 1.2 MPa, one liter of acetone can dissolve up to 300 liters of acetylene.[2] This property is commercially exploited in the safe storage and transportation of acetylene in cylinders, where it is dissolved in acetone or DMF absorbed onto a porous material.

## Quantitative Solubility Data

The following table summarizes the solubility of acetylene in water and selected organic solvents at various temperatures and pressures. The data has been collated from multiple sources and standardized for comparative analysis.

Solvent	Temperature (°C)	Pressure (atm)	Solubility (g/100 g solvent)	Reference(s)
Water	15	1	~0.118	[2]
	20	1	0.12	
	25	1	0.12	[3]
Acetone	0	1	5.67	
	5	1	5.05	
	15	1	~2.5	[2]
	Room Temp.	1	2.79	[1]
Room Temp.	20.26	68.9	68.9	[1]
Dimethylformamide (DMF)	Room Temp.	1	5.1	[1]
	Room Temp.	20.26	62.8	[1]
Ethanol	-	-	Moderately Soluble	
Benzene	-	-	Soluble	

Note: Solubility values can vary slightly depending on the experimental method and purity of substances.

## Experimental Determination of Acetylene Solubility

The solubility of gases in liquids can be determined through various experimental techniques. The most common methods include volumetric, gravimetric, and saturation methods. Below is a generalized protocol for a volumetric method, often used to determine the Bunsen coefficient, which can then be converted to other solubility units.

## Experimental Protocol: Volumetric Method

Objective: To determine the volume of acetylene gas absorbed by a known volume of a solvent at a specific temperature and pressure.

Apparatus:

- Gas burette
- Absorption pipette or flask
- Thermostatic bath to maintain constant temperature
- Manometer to measure pressure
- Gas source of pure acetylene
- Vacuum pump

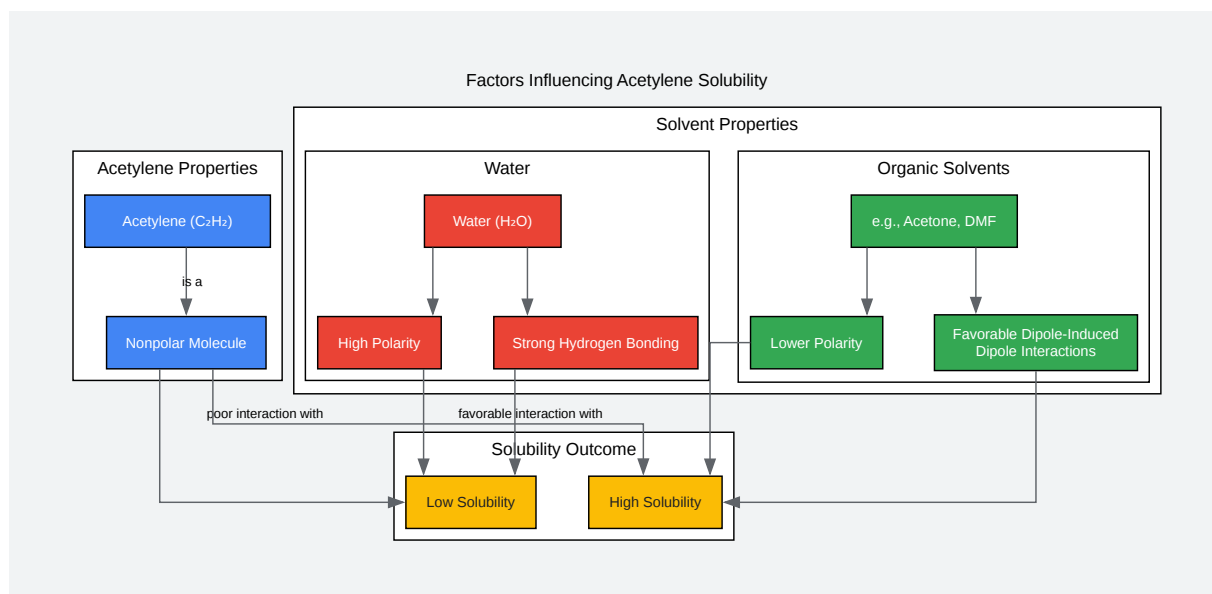
Procedure:

- **Degassing the Solvent:** The solvent is first thoroughly degassed to remove any dissolved air, which would interfere with the measurement. This is typically achieved by boiling the solvent under reduced pressure and then cooling it while maintaining the vacuum.
- **Apparatus Setup:** The gas burette and absorption pipette are connected and placed in a thermostatic bath set to the desired experimental temperature. The entire apparatus is then evacuated using a vacuum pump.
- **Introducing the Solvent:** A precisely measured volume of the degassed solvent is introduced into the absorption pipette.
- **Introducing Acetylene:** Acetylene gas is introduced into the gas burette, and its initial volume is recorded at a known temperature and pressure (usually atmospheric pressure, corrected for the vapor pressure of the solvent).
- **Absorption:** The gas from the burette is brought into contact with the solvent in the absorption pipette. The mixture is agitated or shaken to facilitate the dissolution of the gas and to ensure equilibrium is reached.

- **Volume Measurement:** Once no more gas is absorbed (i.e., the volume in the burette remains constant over time), the final volume of the gas in the burette is recorded.
- **Calculation:** The volume of acetylene absorbed is the difference between the initial and final volumes in the gas burette. This absorbed volume is then corrected to standard temperature and pressure (STP) to calculate the Bunsen coefficient or other solubility units.

## Visualization of Solubility Principles

The following diagram illustrates the logical relationship between the properties of acetylene and the solvents that determine its solubility.



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Caption: Factors influencing acetylene solubility in different solvents.

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